

Navigating the Safe Handling of 2-Bromo-6-methylphenol: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-6-methylphenol

Cat. No.: B084823

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Introduction

2-Bromo-6-methylphenol is a substituted aromatic compound utilized in various chemical syntheses within the pharmaceutical and broader chemical industries. Its structure, combining a phenol ring with bromine and methyl functional groups, imparts specific reactivity that is valuable in the synthesis of more complex molecules. However, these same structural features necessitate a thorough understanding of its potential hazards and the implementation of rigorous safety protocols to ensure the well-being of laboratory personnel.

This technical guide provides a comprehensive overview of the known hazards associated with **2-Bromo-6-methylphenol** and details the essential safety precautions for its handling, storage, and disposal. The information presented is collated from publicly available safety data sheets and toxicological information for this compound and structurally related chemicals.

Hazard Identification and Classification

2-Bromo-6-methylphenol is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its acute toxicity upon ingestion or skin contact, and its potential to cause significant irritation to the skin and eyes.^{[1][2]}

GHS Classification

The GHS classification for **2-Bromo-6-methylphenol** indicates multiple hazard categories.^[1] A summary of the GHS hazard statements is provided in the table below.

Hazard Class	GHS Hazard Statement (H-code)	Description
Acute Toxicity, Oral	H302	Harmful if swallowed. ^{[1][3]}
Acute Toxicity, Dermal	H312	Harmful in contact with skin. ^[1]
Skin Corrosion/Irritation	H315	Causes skin irritation. ^{[1][2][3]}
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation. ^{[1][2][3]}
Specific Target Organ Toxicity - Single Exposure	H335	May cause respiratory irritation. ^{[2][3]}

GHS Pictograms:

- **Exclamation Mark:** Indicates that the substance may cause less serious health effects, such as skin and eye irritation, or may be harmful if swallowed.
- **Health Hazard:** May be used to indicate respiratory sensitization, mutagenicity, carcinogenicity, reproductive toxicity, target organ toxicity, or aspiration toxicity.

Quantitative Toxicity Data

As of the latest available data, specific quantitative toxicity data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) values for **2-Bromo-6-methylphenol** are not publicly available. In the absence of this specific data, a conservative approach to handling, based on the GHS classifications of "harmful," is imperative.

Experimental Protocols and Safe Handling Procedures

Due to the lack of publicly available, detailed experimental protocols specifically for **2-Bromo-6-methylphenol**, the following section outlines general best practices for the safe handling of

substituted phenols in a laboratory setting. These protocols are designed to minimize exposure and mitigate the risks identified in the hazard assessment.

Engineering Controls

- **Fume Hood:** All work with **2-Bromo-6-methylphenol**, including weighing, transferring, and reactions, should be conducted in a properly functioning chemical fume hood to minimize the inhalation of any potential vapors or aerosols.
- **Ventilation:** Ensure adequate general laboratory ventilation to prevent the accumulation of vapors.
- **Eyewash Stations and Safety Showers:** Eyewash stations and safety showers must be readily accessible in the immediate work area.^[4]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling **2-Bromo-6-methylphenol**. The following table summarizes the required PPE.

Body Part	Recommended Protection	Specification/Standard
Eyes/Face	Safety goggles with side-shields or a face shield.	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166. ^[5]
Skin	Chemical-resistant gloves (e.g., nitrile, neoprene). Long-sleeved laboratory coat.	Inspect gloves for any signs of degradation or puncture before use. ^[5]
Respiratory	A NIOSH/MSHA approved respirator with an organic vapor cartridge.	Required if working outside of a fume hood or if there is a risk of generating dust or aerosols. ^[6]
Body	Standard laboratory coat.	To protect against incidental skin contact. ^[6]

Handling and Storage

- Handling:
 - Avoid direct contact with skin and eyes.[\[7\]](#)
 - Do not breathe dust, fume, gas, mist, vapors, or spray.[\[3\]](#)
 - Wash hands thoroughly after handling.[\[8\]](#)
 - Use only non-sparking tools if the material is handled in a way that could generate static discharge.
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[8\]](#)
 - Store away from incompatible materials such as strong oxidizing agents.
 - Store locked up.[\[7\]](#)

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [4] [8]
Skin Contact	Immediately wash off with plenty of soap and water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists. [4] [8]
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [4] [8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [4] [8]

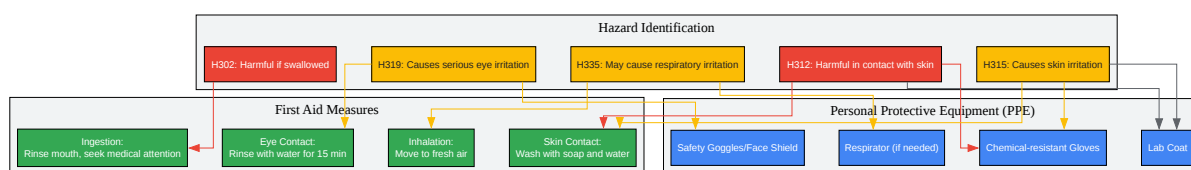
Spill and Disposal Procedures

- Spill Response:
 - Evacuate the area and ensure adequate ventilation.
 - Wear appropriate PPE as outlined in section 3.2.
 - For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[\[4\]](#)
 - For solid spills, carefully sweep or scoop the material to avoid generating dust and place it in a designated, labeled hazardous waste container.[\[9\]](#)
 - Decontaminate the spill area with a suitable solvent.

- Disposal:
 - Dispose of waste in accordance with local, state, and federal regulations.[8]
 - Do not dispose of down the drain or in regular trash.[10]
 - Contaminated packaging should be treated as hazardous waste.[5]

Visualized Workflows and Logical Relationships

The following diagrams, generated using Graphviz, illustrate key workflows and logical relationships for the safe handling of **2-Bromo-6-methylphenol**.



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Caption: Hazard statements and their corresponding first aid and PPE responses.



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Caption: Step-by-step workflow for responding to a spill of **2-Bromo-6-methylphenol**.

Conclusion

While **2-Bromo-6-methylphenol** is a valuable reagent in chemical synthesis, its potential hazards necessitate a cautious and well-informed approach to its handling. Adherence to the engineering controls, personal protective equipment guidelines, and emergency procedures outlined in this guide is essential for minimizing risk and ensuring a safe laboratory environment. The absence of specific quantitative toxicity data underscores the importance of treating this compound with a high degree of care, assuming a significant hazard potential based on its GHS classification. Researchers, scientists, and drug development professionals are urged to review this information thoroughly and integrate these safety practices into their standard operating procedures.

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